

2-Ethoxy-4-formylphenyl 2-chloroacetate: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 2-Ethoxy-4-formylphenyl 2-chloroacetate

CAS No.: 247225-91-8

Cat. No.: B1298382

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Executive Summary & Chemical Profile

This guide outlines the mandatory disposal procedures for **2-Ethoxy-4-formylphenyl 2-chloroacetate**. As a researcher, you must recognize that this compound is not merely "organic waste." It is a reactive chloroacetate ester capable of hydrolyzing into highly toxic byproducts.

The Hazard Logic (Why We Segregate)

The structural moiety of concern is the chloroacetate ester ($-\text{OC}(\text{O})\text{CH}_2\text{Cl}$). Upon contact with moisture or strong bases, this ester hydrolyzes to release Chloroacetic Acid (CAA) and the parent phenol (Ethyl Vanillin).

- Chloroacetic Acid is a potent alkylating agent and significantly more toxic than standard mineral acids. It penetrates skin rapidly, inhibiting the Krebs cycle and causing systemic toxicity.
- The Formyl Group ($-\text{CHO}$) presents secondary reactivity, susceptible to oxidation.

Implication for Disposal: You cannot treat this as standard non-halogenated organic waste.^[1] It requires a dedicated Halogenated Waste Stream to prevent damage to standard incinerator catalysts and to ensure complete thermal destruction of the organochlorine bond.

Physical & Hazard Data Table

Property	Specification / Hazard
Chemical Class	Halogenated Ester / Aldehyde
Primary Hazard	Corrosive / Acute Toxicity (Skin, Oral, Inhalation)
Secondary Hazard	Lachrymator (Irritating to eyes/mucous membranes)
Reactivity	Hydrolyzes in water/base to form HCl and Chloroacetic Acid
Waste Code (RCRA)	Treat as D022 (Chloroform ref) or P023 (CAA derivative) equivalent*
Flash Point	>110°C (Estimated based on MW); Combustible

*Note: While this specific CAS may not be explicitly P-listed, best practice dictates treating chloroacetate esters with the severity of P-listed waste due to the CAA hydrolysis product.

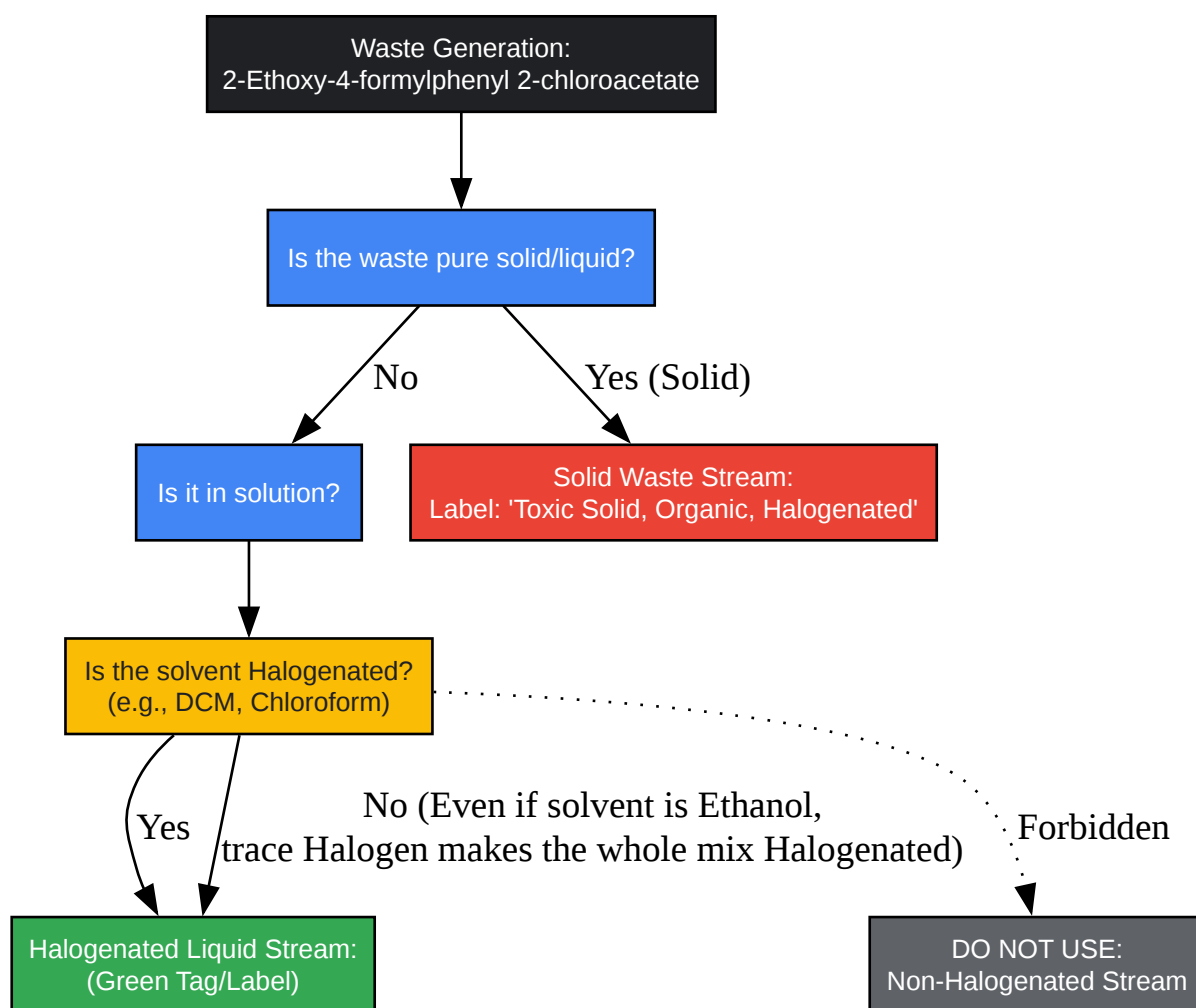
Waste Segregation Protocol

Effective disposal begins at the bench. You must strictly segregate this chemical from non-halogenated solvents (e.g., Acetone, Ethanol) and aqueous streams.

The "Halogen Rule"

Incineration facilities charge a premium for halogenated waste because it generates acidic gases (HCl, HF) during combustion, requiring specialized scrubbers. Mixing this compound with non-halogenated waste contaminates the entire drum, elevating disposal costs and safety risks.

Segregation Decision Tree (Visualization)



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Figure 1: Decision logic for segregating chloroacetate derivatives. Note that adding even a small amount of halogenated compound to a non-halogenated solvent renders the entire mixture "Halogenated Waste."

Step-by-Step Disposal Procedure

Follow this protocol to package the waste for pickup by your EHS (Environmental Health & Safety) or licensed contractor.

Step 1: Container Selection

- Material: Use High-Density Polyethylene (HDPE) or Glass (Amber preferred).

- Avoid: Metal containers (steel drums) unless lined. Chloroacetate esters can hydrolyze to acid over time, corroding metal and leading to leaks.
- Closure: Screw cap with a chemically resistant liner (Teflon/PTFE).

Step 2: Bulking & Solution Management

- Do NOT mix with strong bases (NaOH, KOH) or amines in the waste container. This will trigger an exothermic hydrolysis reaction, potentially pressurizing the container.
- Do NOT mix with oxidizers (Nitric acid, Peroxides).^{[2][3][4]} The formyl (aldehyde) group is reducing and can react violently.
- Dilution: If the material is a concentrated residue, it is best to dissolve it in a compatible halogenated solvent (e.g., Dichloromethane) or a combustible solvent (e.g., Acetone) before placing it in the Halogenated Waste drum. This prevents the formation of "hot spots" of reactivity.

Step 3: Labeling (Critical)

The label must be explicit to protect downstream handlers.

- Primary Constituent: **2-Ethoxy-4-formylphenyl 2-chloroacetate**.
- Hazard Checkboxes: ☒ Toxic ☒ Corrosive ☒ Irritant.^{[5][6]}
- Specific Warning: "CONTAINS CHLOROACETATE ESTER – POTENTIAL ACID GENERATOR."

Spill Response & Emergency Neutralization

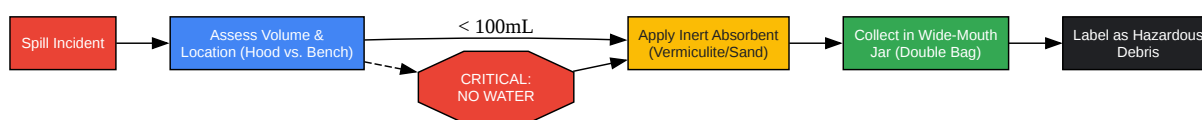
In the event of a benchtop spill, speed is critical to prevent the release of lachrymatory vapors.

Immediate Action Plan

- Evacuate & Ventilate: Clear the immediate area.^{[7][8]} If the spill is >100mL or outside a fume hood, evacuate the lab.

- PPE Upgrade: Standard nitrile gloves may degrade. Double-glove or use Silver Shield/Laminate gloves if handling bulk liquid. Wear a full-face shield.
- Absorb (Do Not Wash):
 - Do NOT use water. Water promotes hydrolysis, releasing HCl gas.
 - Use Vermiculite, Dry Sand, or a commercial Solvent Absorbent Pad.
- Disposal of Spill Debris: Collect saturated absorbent in a wide-mouth jar. Label as "Hazardous Waste: Debris contaminated with Chloroacetate Ester."

Spill Workflow (Visualization)



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Figure 2: Operational workflow for containing spills. The exclusion of water is the critical safety step.

References

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